

# Application Notes and Protocols for 1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine

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## Compound of Interest

Compound Name: 1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine

Cat. No.: B016758

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These notes provide detailed procedures for the safe handling, storage, and application of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**, a key intermediate in pharmaceutical synthesis.

## Chemical and Physical Properties

**1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** is primarily utilized as an intermediate in the synthesis of active pharmaceutical ingredients (APIs), notably in the development of antifungal agents such as itraconazole and posaconazole.<sup>[1][2]</sup> Its chemical and physical properties are summarized below.

| Property          | Value   | References  |
|-------------------|---|---|
| CAS Number        | 74852-62-3  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| Molecular Formula | C17H21N3O   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 283.37 g/mol  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>   |
| Appearance        | White to off-white or yellow crystalline powder/solid. <a href="#">[1]</a> <a href="#">[3]</a><br><a href="#">[6]</a> <a href="#">[7]</a> |   |
| Melting Point     | 162-164 °C or 186 °C  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>   |
| Purity            | >96.0% to >98%  | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>   |
| Solubility        | Slightly soluble in water; soluble in organic solvents. <a href="#">[6]</a>   |   |
| pH Level          | 6.5-7.5   | <a href="#">[6]</a>   |
| Density           | 1.18 g/cm <sup>3</sup>  | <a href="#">[6]</a> <a href="#">[7]</a>   |
| Shelf Life        | 2 years if stored properly. <a href="#">[6]</a> <a href="#">[8]</a>   |   |

## Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability and purity of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**.

### Handling

- Ventilation: Handle in a well-ventilated place to avoid the formation of dust and aerosols.[\[4\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection to avoid contact with skin and eyes.[\[4\]](#)[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#)
- Fire Prevention: Use non-sparking tools and prevent fire caused by electrostatic discharge.  
[\[4\]](#)

## Storage

- Container: Store in a tightly closed, airtight, and light-protected container.[\[4\]](#)[\[7\]](#)
- Conditions: Keep in a cool, dry, and well-ventilated place.[\[4\]](#)[\[6\]](#)[\[7\]](#) Recommended storage temperature is room temperature, ideally below 15°C in a dark place.
- Incompatibilities: Store away from foodstuff containers and incompatible materials.[\[4\]](#)

## Experimental Protocol: General Procedure for Use as a Synthetic Intermediate

The following is a generalized protocol for the use of **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** in a chemical synthesis reaction. This protocol should be adapted based on the specific reaction being performed.

## Materials

- **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine**
- An appropriate organic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Reactants and reagents as required by the specific synthesis
- Inert gas (e.g., Nitrogen, Argon)
- Standard laboratory glassware and equipment (reaction flask, condenser, magnetic stirrer, etc.)
- Quenching solution (e.g., saturated ammonium chloride, water)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., sodium sulfate, magnesium sulfate)
- Purification apparatus (e.g., column chromatography, recrystallization setup)

## Procedure

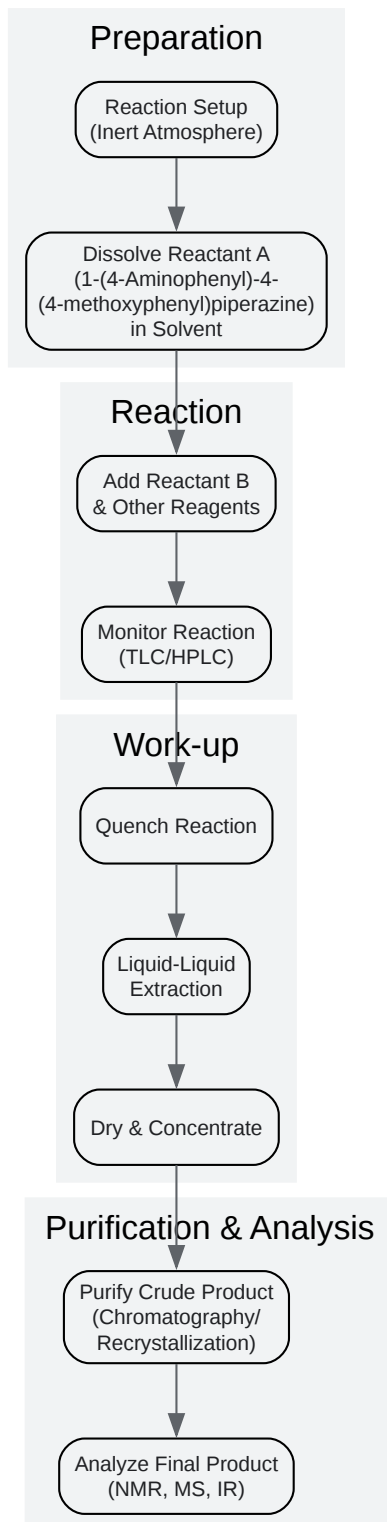
- Reaction Setup:
  - Set up a clean, dry reaction flask equipped with a magnetic stir bar and a condenser under an inert atmosphere.
  - Dissolve **1-(4-Aminophenyl)-4-(4-methoxyphenyl)piperazine** in the chosen organic solvent within the reaction flask.
- Reaction:
  - Add the other reactants and reagents to the solution at the appropriate temperature (this may require cooling in an ice bath or heating).
  - Stir the reaction mixture for the required amount of time, monitoring the reaction progress using a suitable technique (e.g., Thin Layer Chromatography, High-Performance Liquid Chromatography).
- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature if heated.
  - Quench the reaction by slowly adding the appropriate quenching solution.
  - Transfer the mixture to a separatory funnel and perform a liquid-liquid extraction with a suitable extraction solvent.
  - Wash the organic layer with brine, then dry it over a drying agent.
  - Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purification:
  - Purify the crude product using an appropriate method such as column chromatography or recrystallization to obtain the final pure compound.
- Analysis:

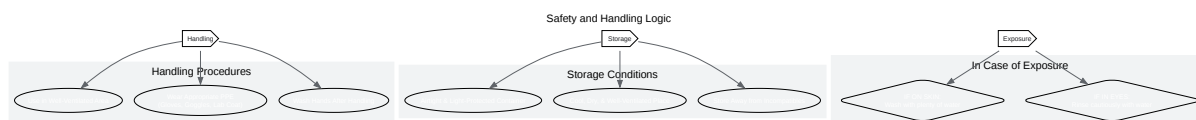
- Characterize the final product using analytical techniques such as NMR, Mass Spectrometry, and IR spectroscopy to confirm its identity and purity.

## Visualizations

### General Workflow for Chemical Synthesis

## General Workflow for Chemical Synthesis





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